

Application Notes and Protocols for UAMC-00039 Dihydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: UAMC00039 dihydrochloride

Cat. No.: B1682055

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Introduction

UAMC-00039 dihydrochloride is a potent, reversible, and competitive inhibitor of dipeptidyl peptidase II (DPP-II), a serine protease involved in the degradation of proline-containing peptides.^[1] With an IC₅₀ value of 0.48 nM, it demonstrates high selectivity for DPP-II over other dipeptidyl peptidases such as DPP-IV, DPP-8, and DPP-9. This high potency and selectivity make UAMC-00039 an invaluable tool for investigating the physiological and pathological roles of DPP-II. These application notes provide a detailed protocol for the preparation, storage, and handling of UAMC-00039 dihydrochloride stock solutions to ensure consistent and reliable experimental results.

Quantitative Data Summary

A summary of the key chemical and physical properties of UAMC-00039 dihydrochloride is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	382.76 g/mol	[2]
Formula	C ₁₆ H ₂₄ ClN ₃ O·2HCl	[2]
CAS Number	697797-51-6	
Purity	≥98%	
Solubility	≤ 100 mM in Water	
	≤ 100 mM in DMSO	
	≥ 133.6 mg/mL in DMSO	[2]
	14 mg/mL in DMSO	[3]
	10 mg/mL in PBS (pH 7.2)	[3]
	5 mg/mL in Ethanol	[3]
	2 mg/mL in DMF	[3]
Storage of Solid	-20°C, sealed from moisture	[4]
Stock Solution Storage	-80°C for up to 6 months	[4]
	-20°C for up to 1 month	[4]

Experimental Protocol: Preparation of a 10 mM UAMC-00039 Dihydrochloride Stock Solution

This protocol describes the preparation of a 10 mM stock solution of UAMC-00039 dihydrochloride in sterile Dimethyl Sulfoxide (DMSO).

Materials and Reagents:

- UAMC-00039 dihydrochloride powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

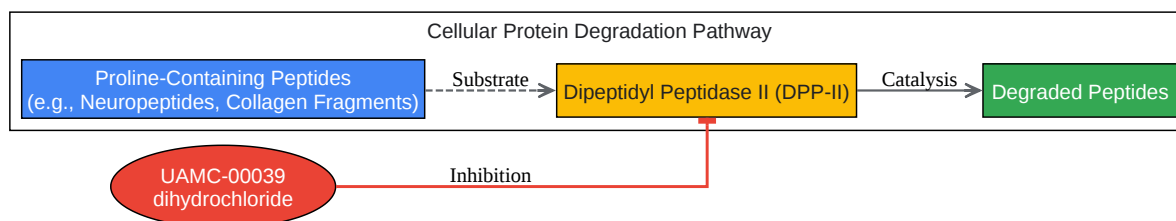
Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of UAMC-00039 dihydrochloride to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the powder.
- Weighing the Compound: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of UAMC-00039 dihydrochloride powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.83 mg of the compound.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 382.76 \text{ g/mol} = 0.0038276 \text{ g} = 3.8276 \text{ mg}$
- Dissolution: Add the calculated volume of sterile DMSO to the microcentrifuge tube containing the weighed compound. To prepare a 10 mM stock solution with 3.83 mg of the compound, add 1 mL of DMSO.
- Mixing: Cap the tube securely and vortex thoroughly until the compound is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.^[4] Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[4]

- **Working Solution Preparation:** When needed, thaw a single aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or assay buffer. It is recommended to prepare the working solution fresh for each experiment. If using an aqueous buffer for the final dilution, it is advisable to sterilize the working solution by passing it through a 0.22 μm filter.[4]

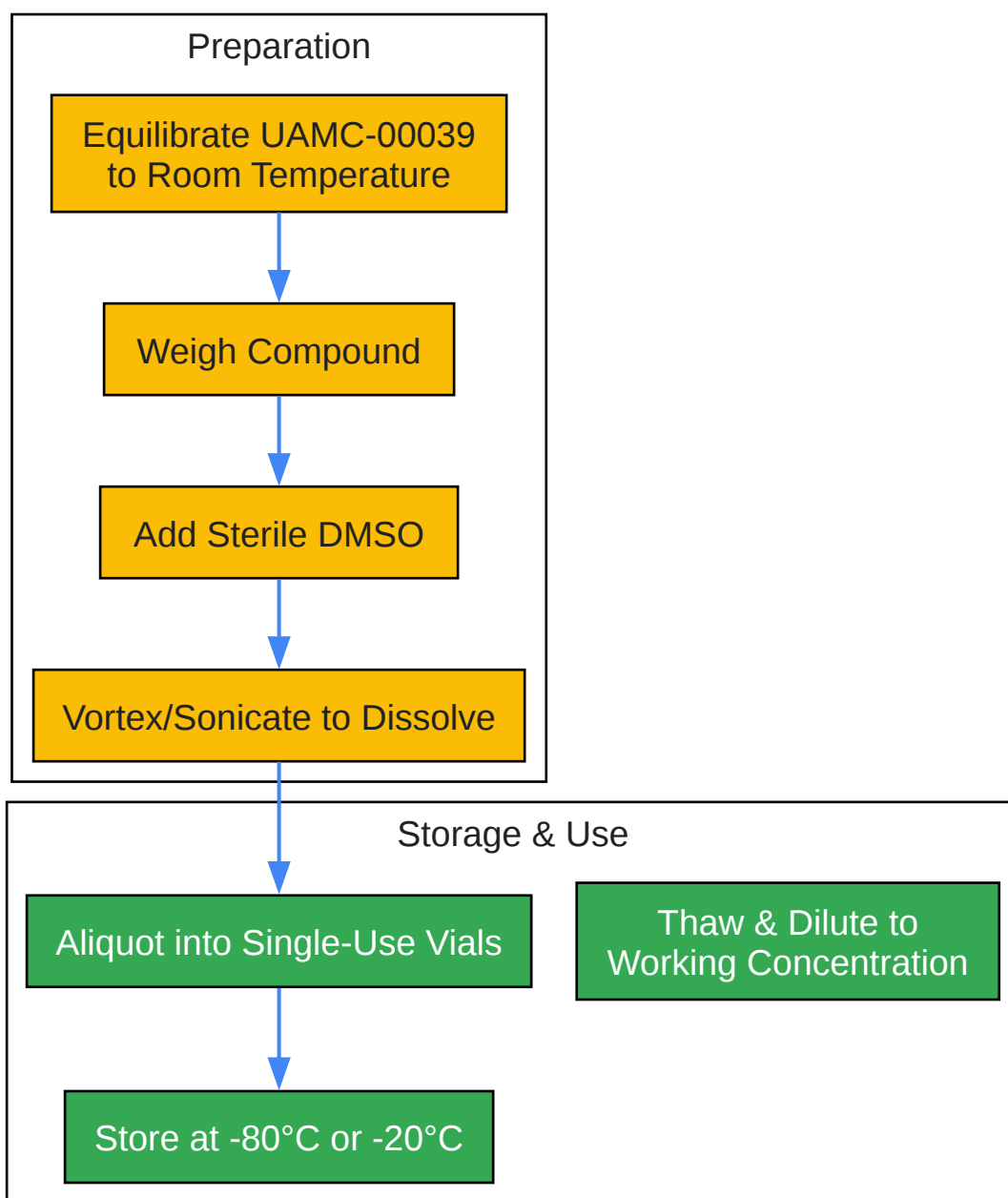
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the inhibitory action of UAMC-00039 on its target and the workflow for preparing the stock solution.



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Caption: Mechanism of action of UAMC-00039 dihydrochloride.



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Caption: Experimental workflow for stock solution preparation.

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